

Introduction: The Strategic Importance of 3,4,5-Trifluoroanisole

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Compound of Interest

Compound Name: *3,4,5-Trifluoroanisole*

Cat. No.: B1362294

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In the landscape of modern drug discovery and materials science, fluorinated aromatic compounds represent a class of high-value building blocks. The strategic incorporation of fluorine atoms into organic scaffolds can profoundly influence a molecule's physicochemical and biological properties, including metabolic stability, binding affinity, and electronic characteristics. **3,4,5-Trifluoroanisole** (CAS No. 203245-17-4) is an exemplar of such a building block, serving as a key precursor in the synthesis of advanced pharmaceutical intermediates and materials for organic light-emitting diodes (OLEDs)[1].

The precise determination of fundamental physical properties, such as melting and boiling points, is a non-negotiable prerequisite for its effective use in research and development. These parameters govern the selection of appropriate reaction conditions, purification strategies (like distillation and recrystallization), and safe handling protocols. This guide provides a comprehensive overview of the known physical properties of **3,4,5-Trifluoroanisole**, detailed experimental protocols for their verification, and the scientific rationale underpinning these methodologies. It is designed for researchers, chemists, and drug development professionals who require both authoritative data and a practical framework for its experimental validation.

Physicochemical Properties: A Comparative Overview

Accurate and reliable physical data is the bedrock of chemical synthesis. Below is a summary of the reported physicochemical properties for **3,4,5-Trifluoroanisole**. It is critical to note the

discrepancy in reported melting point values found in scientific databases, a common challenge in research that underscores the importance of independent experimental verification. For context, data for the structurally related solid, 3,4,5-Trifluoroaniline, is also provided.

Property	3,4,5-Trifluoroanisole	3,4,5-Trifluoroaniline (for comparison)
CAS Number	203245-17-4 [1] [2] [3]	163733-96-8 [4] [5]
Molecular Formula	C ₇ H ₅ F ₃ O [1] [2] [3]	C ₆ H ₄ F ₃ N [4] [5]
Molecular Weight	162.11 g/mol [1] [2] [3]	147.10 g/mol [4] [5] [6]
Physical Form	Low melting solid or liquid [3] [7]	White to grey/purple crystals [4] [5]
Melting Point	20°C [3] or 52°C [7]	61 - 64°C [4] [5]
Boiling Point	39°C @ 1 mmHg [3] [7]	100.5°C (rough estimate) [4]
Density	1.285 g/cm ³ (Predicted) [3]	1.351 g/cm ³ (estimate) [4]

Note: The boiling point for **3,4,5-Trifluoroanisole** is reported under vacuum. Its boiling point at atmospheric pressure will be substantially higher.

Part I: Experimental Determination of Melting Point

The Principle of Melting Point as a Purity Criterion

The melting point of a crystalline solid is the temperature at which it transitions from the ordered solid phase to the liquid phase. For a pure substance, this transition occurs over a very narrow temperature range (typically <1°C). The presence of even minor impurities disrupts the crystal lattice, which requires less energy to break apart. This results in two observable effects: a depression of the melting point and a broadening of the melting range. Therefore, a sharp, well-defined melting point is a reliable and time-honored indicator of high purity.

Methodology: Digital Melting Point Apparatus

This protocol describes the use of a modern digital melting point apparatus (e.g., a Mel-Temp or similar device), which offers superior accuracy and safety compared to traditional oil bath

methods. Given that **3,4,5-Trifluoroanisole** is a low-melting solid, care must be taken to ensure the starting temperature of the apparatus is well below the expected melting point.

Experimental Protocol:

- Sample Preparation (The Causality): The sample must be completely dry and finely powdered. Moisture can act as an impurity, depressing the melting point. A fine powder ensures uniform packing and efficient heat transfer within the capillary tube, which is critical for observing a sharp, accurate transition.
 - Place a small amount of the solid on a watch glass. If it appears coarse, gently crush it to a fine powder using a spatula.
 - If moisture is suspected, dry the sample under vacuum for several hours.
- Capillary Loading:
 - Take a glass capillary tube (sealed at one end) and press the open end into the powdered sample.
 - Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The goal is a tightly packed column of 2-3 mm in height. An insufficient sample will be difficult to observe, while too much sample will cause a temperature gradient and broaden the observed melting range.
- Apparatus Setup and Measurement:
 - Insert the loaded capillary tube into the sample holder of the melting point apparatus.
 - Set the initial heating rate to be rapid (e.g., 10-15°C/minute) to quickly determine an approximate melting range.
 - Allow the apparatus to cool significantly.
 - Prepare a new sample and set the heating rate to a slow, controlled ramp (1-2°C/minute) starting from a temperature at least 15-20°C below the approximate melting point found in

the first run. A slow rate is essential to ensure the sample and thermometer are in thermal equilibrium, preventing an overestimation of the melting temperature.

- Data Recording (The Self-Validating System):
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last crystal of the solid melts completely.
 - The melting point is reported as the range $T_1 - T_2$.
 - Perform the determination in triplicate to ensure reproducibility. Consistent results validate the technique and the data.

Workflow for Melting Point Determination



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Caption: Workflow for accurate melting point determination.

Part II: Experimental Determination of Boiling Point

The Principle of Boiling Point and Vacuum Distillation

A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Since many complex organic molecules decompose at their atmospheric boiling points, boiling points are often determined under reduced pressure (vacuum). The Siwoloboff method is a micro-scale technique ideal for determining the boiling point of small, valuable quantities of a liquid sample.

Methodology: Micro-Boiling Point (Siwoloboff Method)

This technique relies on trapping a small bubble of air in an inverted capillary, which expands upon heating and serves as a sensitive indicator of the liquid's vapor pressure.

Experimental Protocol:

- Apparatus Assembly:
 - Attach a small test tube (e.g., a 75x10 mm fusion tube) containing 0.5 mL of **3,4,5-Trifluoroanisole** to a thermometer with a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
 - Prepare a boiling point capillary by taking a standard melting point capillary and sealing it with a flame approximately 5-10 mm from one end.
 - Place this small, sealed capillary into the fusion tube with the open end down.
- Heating and Observation (The Causality):
 - Immerse the entire assembly in a heating bath (an oil bath or a metal block on a hot plate).
 - Begin heating gently while stirring the bath to ensure uniform temperature distribution.
 - As the temperature rises, the air trapped in the inverted capillary will expand and a slow stream of bubbles will emerge from the open end. This initial bubbling is due to simple thermal expansion of the trapped air.
 - As the liquid's boiling point is approached, its vapor pressure increases significantly, forcing a rapid and continuous stream of bubbles from the capillary. This indicates that the vapor pressure inside the capillary is now greater than the external pressure.
- Data Recording (The Self-Validating System):
 - Once a continuous, rapid stream of bubbles is observed, turn off the heat and allow the bath to cool slowly.

- The stream of bubbles will slow and eventually stop. The exact temperature at which bubbling ceases and the liquid just begins to be drawn back into the capillary is the boiling point. At this precise moment, the vapor pressure of the liquid equals the pressure of the surrounding system.
- Recording the temperature on both heating and cooling cycles and ensuring they are consistent provides a self-validating measurement. Repeat the process to ensure reproducibility.

Workflow for Micro-Boiling Point Determination



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Caption: Workflow for micro-scale boiling point determination.

Safety and Handling of Fluorinated Aromatic Compounds

While a specific Safety Data Sheet (SDS) for **3,4,5-Trifluoroanisole** is not widely available, the handling precautions for structurally similar fluorinated compounds, such as fluoroanilines, provide an authoritative guide.

- Engineering Controls: All handling of **3,4,5-Trifluoroanisole** should be conducted in a certified chemical fume hood to minimize inhalation exposure[8]. Use explosion-proof ventilation and electrical equipment where appropriate[8].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations[8].

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat. Avoid all direct skin contact.
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, use a NIOSH/MSHA or European Standard EN 149 approved respirator[8].
- Handling and Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area[9].
 - Keep away from sources of ignition, heat, and strong oxidizing agents[8].
- First Aid:
 - In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing[8].
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention[8].
 - If inhaled: Move the victim to fresh air and keep at rest in a position comfortable for breathing[8][10].
 - If swallowed: Rinse mouth and call a poison center or physician if you feel unwell[8].

Conclusion

3,4,5-Trifluoroanisole is a valuable compound for the synthesis of next-generation pharmaceuticals and advanced materials. The accurate determination of its melting and boiling points is fundamental to its application. This guide has presented the available literature data, highlighting existing inconsistencies that necessitate careful experimental verification. By following the detailed, self-validating protocols provided, researchers can confidently determine these crucial physicochemical properties, ensuring the integrity of their experimental work and advancing their research objectives with precision and safety.

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